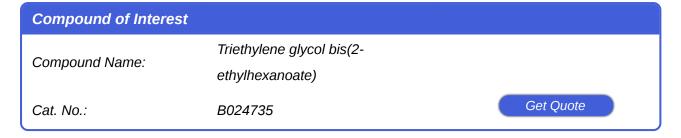


Triethylene Glycol Bis(2-Ethylhexanoate): A Comprehensive Technical Review of its Applications

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Triethylene glycol bis(2-ethylhexanoate) (TEG-EH), a synthetic organic ester, is a versatile compound with a well-established role as a plasticizer and viscosity modifier in the polymer industry. Its unique combination of low volatility, excellent low-temperature flexibility, and compatibility with various resins makes it a critical component in the manufacturing of safety glass interlayers, industrial coatings, and synthetic rubbers. While its direct applications in drug development are not extensively documented, its function as a solvent and its role in material science may have indirect implications for pharmaceutical formulations and packaging. This technical guide provides a detailed overview of the primary applications of TEG-EH, supported by quantitative data, experimental methodologies, and visual representations of key processes.

Core Applications of Triethylene Glycol Bis(2-Ethylhexanoate)

Triethylene glycol bis(2-ethylhexanoate), also known as Triethylene Glycol Di(2-Ethylhexoate), is primarily utilized for its plasticizing and solvent properties.[1] Its major applications are concentrated in the polymer and chemical industries.



Plasticizer for Polymers

The most significant application of TEG-EH is as a plasticizer, a substance added to a material to increase its flexibility, workability, and durability.[2][3]

- Polyvinyl Butyral (PVB) Films: TEG-EH is a key plasticizer in the production of PVB films, which are essential for manufacturing laminated safety glass used in automotive windshields and architectural windows.[1][4] It imparts necessary flexibility and durability to the PVB interlayer, which helps to hold glass fragments together upon impact.[2] The low viscosity of TEG-EH facilitates its compounding with PVB resins, and its low color ensures the high clarity of the final glass product.[1]
- Other Resins and Synthetic Rubbers: TEG-EH is also compatible with other polymers, including polyvinyl chloride (PVC) and polystyrene (PS).[3] It is used to improve the performance of synthetic rubbers and can be found in adhesives, sealants, and coatings to enhance their flexibility, especially at low temperatures.[3][4]

Viscosity Modifier

As a viscosity modifier, TEG-EH is used to control the flow properties of liquids and pastes.[2] This is particularly beneficial in the manufacturing of plastisols, where its low viscosity improves processing characteristics.[1] In industrial coatings and paints, it enhances flexibility and durability.[5]

Solvent and Carrier

TEG-EH serves as a solvent in organic synthesis and has been investigated as a carrier in extraction processes.[5][6]

 Metal Ion Extraction: Research has demonstrated its utility as a carrier in bulk liquid membrane (BLM) systems for the selective extraction of alkali metal ions such as Na+, K+, and Li+ from aqueous solutions.[6][7] The efficiency of extraction is influenced by the choice of the organic solvent and the concentration of TEG-EH.[6]

Physicochemical and Toxicological Properties

A summary of the key quantitative data for **Triethylene glycol bis(2-ethylhexanoate)** is presented in the tables below.



Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	94-28-0	[8]
Molecular Formula	C22H42O6	[8]
Molecular Weight	402.57 g/mol	[9]
Appearance	Clear, slightly yellow liquid	[10]
Boiling Point	344 °C (lit.)	[10]
Melting Point	-50 °C (lit.)	[10]
Density	0.97 g/mL at 25 °C (lit.)	[10]
Flash Point	199 °C	[11]
Water Solubility	0.04851 mg/L @ 25 °C (est)	[12]

Table 2: Toxicological Data

Test	Species	Route	Value	Reference
LD50	Rat	Oral	31 g/kg	[11]
LD50	Mouse	Oral	>3200 mg/kg	[11]
LD50	Rabbit	Skin	14100 uL/kg	[11]
LD50	Guinea Pig	Dermal	>20 mL/kg	[11]
LC50	Rat	Inhalation	> 2000 mg/m ³	[13]
LC50	Pimephales promelas (fathead minnow)	-	> 97 mg/L (96 h)	[13]
EC50	Daphnia magna (water flea)	-	> 97 mg/L (96 h)	[13]
EC50	Desmodesmus subspicatus (green algae)	-	> 55.9 mg/L (72 h)	[13]



Role in Pharmaceutical Sciences: An Indirect Connection

Direct applications of **Triethylene glycol bis(2-ethylhexanoate)** in drug development as an active pharmaceutical ingredient or a primary excipient are not well-documented in publicly available literature.[2] Some sources suggest its use as an additive in the production of pharmaceuticals and cosmetics and as a solvent for the extraction and purification of biomolecules like proteins and enzymes, though specific examples are scarce.[6]

It is important to distinguish TEG-EH from its parent molecule, triethylene glycol (TEG). TEG itself has applications in pharmaceutical formulations as a solvent, co-solvent, and humectant. [10] However, the esterification with 2-ethylhexanoic acid significantly alters the physicochemical properties, making TEG-EH a much more lipophilic and less water-soluble compound, thus limiting its direct use in many conventional drug delivery systems.

The primary relevance of TEG-EH to the pharmaceutical industry likely lies in its role in the materials used for drug packaging and medical devices, where it can be used as a plasticizer.

It is also noteworthy that TEG-EH has been identified as a contact allergen in a case study involving spectacle frames, which underscores the need for careful consideration of its use in materials that come into contact with the skin.[14][15][16]

Experimental Protocols

Detailed, standardized experimental protocols for the application of **Triethylene glycol bis(2-ethylhexanoate)** are often proprietary and specific to the manufacturer and application. However, based on the available literature, generalized methodologies can be outlined.

Synthesis of Triethylene Glycol Bis(2-Ethylhexanoate) via Transesterification

A common method for synthesizing TEG-EH is through the transesterification of methyl-2-ethylhexanoate with triethylene glycol.[4][16][17]

Materials:

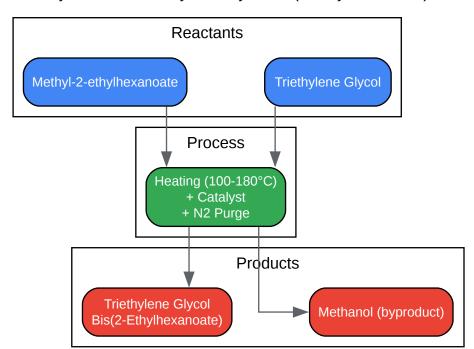


- Methyl-2-ethylhexanoate
- Triethylene glycol
- Catalyst (e.g., Sodium carbonate, Cesium carbonate, Potassium carbonate, Titanium isopropoxide)[4][16][17]
- Nitrogen gas supply
- Reaction flask with a stirrer, condenser, and sampling port

Procedure:

- Charge the reaction flask with methyl-2-ethylhexanoate and triethylene glycol. The molar ratio can vary, for example, a 10:1 ratio of methyl-2-ethylhexanoate to triethylene glycol has been reported.[4]
- Add the catalyst to the mixture.
- Heat the mixture to a temperature between 100°C and 180°C.[17]
- Purge the system with a slow stream of nitrogen to facilitate the removal of the methanol byproduct, which drives the reaction to completion.[4]
- Monitor the reaction progress by sampling and analyzing the mixture (e.g., using gas chromatography) for the formation of TEG-EH and the disappearance of the reactants. The reaction time can range from 2 to 8 hours.[17]
- Upon completion, the methanol byproduct is separated from the final mixture to yield
 Triethylene glycol bis(2-ethylhexanoate).[4][16][17]
- The final product can be purified further, for instance, by washing with water to remove the catalyst.





Synthesis of Triethylene Glycol Bis(2-Ethylhexanoate)

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Synthesis of TEG-EH via Transesterification.

Incorporation as a Plasticizer in PVB Film Extrusion

The general process for creating plasticized PVB films involves melt extrusion.[13]

Materials:

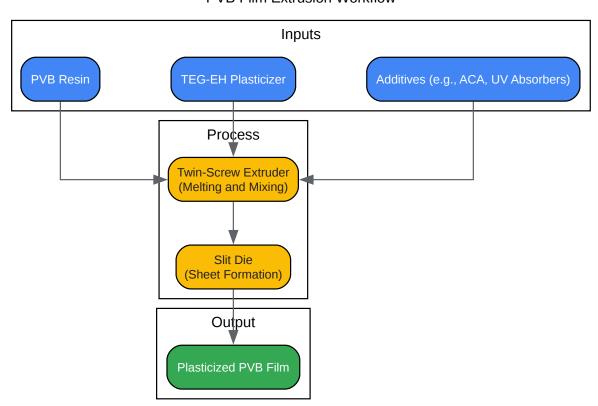
- Polyvinyl butyral (PVB) resin
- Triethylene glycol bis(2-ethylhexanoate) (plasticizer)
- Other additives (e.g., adhesion control agents, UV absorbers, antioxidants)[13]
- Twin-screw extruder with a slit die

Procedure:

• The PVB resin and the TEG-EH plasticizer are fed into the inlet zone of a twin-screw extruder. This can be done in parallel or by pre-blending the resin with the plasticizer.[13]



- Other additives can be added at this stage. For instance, an aqueous solution of an adhesion control agent like magnesium acetate can be metered into the inlet zone.[13]
- The mixture is heated and melted within the extruder.
- The molten, plasticized PVB is then forced through a slit die to form a continuous sheet.
- The extruded sheet is cooled and collected in a winding section.



PVB Film Extrusion Workflow

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Generalized workflow for PVB film extrusion.

Metal Ion Extraction using a Bulk Liquid Membrane

This protocol is a generalized representation based on the principles of bulk liquid membrane extraction.[6][7]



Materials:

- Aqueous source phase containing the metal ions of interest (e.g., Li+, Na+, K+).
- Organic membrane phase: Triethylene glycol bis(2-ethylhexanoate) dissolved in a suitable organic solvent (e.g., 1,2-dichloroethane, chloroform, carbon tetrachloride).[6]
- Aqueous receiving (stripping) phase.
- A 'U' tube or a similar apparatus to separate the phases.

Procedure:

- The organic membrane phase is placed at the bottom of the 'U' tube.
- The aqueous source phase is carefully added to one arm of the 'U' tube.
- The aqueous receiving phase is added to the other arm.
- The system is agitated or stirred to facilitate the transport of the metal ions from the source phase, through the organic membrane, and into the receiving phase.
- The transport of metal ions is driven by a concentration gradient. TEG-EH acts as a carrier, forming a complex with the metal ions at the source phase-membrane interface and releasing them at the membrane-receiving phase interface.
- The concentration of metal ions in the source and receiving phases is monitored over time
 using appropriate analytical techniques (e.g., atomic absorption spectroscopy) to determine
 the extraction efficiency. The optimal concentration of TEG-EH has been reported to be
 around 1x10⁻³ M.[6]



Aqueous Source Phase (with Metal Ions) 1. Complexation of Metal Ions with TEG-EH Organic Membrane Phase (TEG-EH in Solvent)

Metal Ion Extraction via Bulk Liquid Membrane

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Aqueous Receiving Phase

2. Release of Metal Ions

Mechanism of metal ion extraction using TEG-EH.

Conclusion

Triethylene glycol bis(2-ethylhexanoate) is a commercially significant compound with well-defined applications in the polymer industry, particularly as a plasticizer for PVB films. Its properties also lend it to use as a viscosity modifier and a specialized solvent. While its direct role in drug development is currently limited, its presence in materials that may come into contact with pharmaceutical products or patients warrants an understanding of its properties. The experimental methodologies outlined in this guide provide a foundational understanding of how TEG-EH is utilized in its primary applications. Further research may yet uncover more specialized roles for this versatile ester.

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